

In-Depth Technical Guide to 2-Bromo-6-hydroxypyridine: Safety, Handling, and Toxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-hydroxypyridine

Cat. No.: B114848

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. **2-Bromo-6-hydroxypyridine** is a chemical that requires careful handling by trained personnel. All safety precautions should be strictly followed. It is crucial to consult the most recent Safety Data Sheet (SDS) from your supplier before use.

Chemical and Physical Properties

2-Bromo-6-hydroxypyridine, also known as 6-bromo-2(1H)-pyridinone, is a heterocyclic organic compound. Its physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	27992-32-1 [1] [2]
Molecular Formula	C ₅ H ₄ BrNO [1] [3]
Molecular Weight	174.00 g/mol [1] [3] [4]
Appearance	White to light yellow to purple powder or crystals [4]
Melting Point	121-125 °C [4]
Boiling Point	336.6 ± 42.0 °C (Predicted) [4]
Density	1.776 ± 0.06 g/cm ³ (Predicted) [4]
IUPAC Name	6-bromo-1H-pyridin-2-one [1] [3]
Synonyms	6-Bromo-2-pyridinol, 6-Bromo-2(1H)-pyridinone, 6-Bromo-2-pyridone

Hazard Identification and GHS Classification

2-Bromo-6-hydroxypyridine is classified as a hazardous chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed [1] [3]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation [1] [3]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation [1] [3]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation [1] [3]

Signal Word:Warning[\[1\]](#)

Safe Handling and Storage Personal Protective Equipment (PPE)

To ensure safety when handling **2-Bromo-6-hydroxypyridine**, the following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles or a full-face shield.
- Hand Protection: Chemically resistant gloves such as butyl rubber or nitrile rubber.
- Body Protection: A chemical-resistant lab coat and, if necessary, an apron or full-body suit to prevent skin contact.
- Respiratory Protection: Work should be conducted in a fume hood. If the potential for inhalation of dust or vapors exists, a NIOSH-approved respirator with appropriate cartridges should be used.

Engineering Controls

- All handling of **2-Bromo-6-hydroxypyridine** should be performed in a properly functioning chemical fume hood.
- Emergency eyewash stations and safety showers must be readily accessible in the work area.

General Handling Procedures

- Avoid the formation of dust and aerosols.
- Prevent contact with skin, eyes, and clothing.
- Do not inhale dust or vapors.
- Eating, drinking, and smoking are strictly prohibited in the handling area.
- Ensure containers are tightly closed when not in use.
- Wash hands thoroughly after handling the compound.

Storage Conditions

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent moisture absorption.[1]
- Store away from direct sunlight and sources of ignition.[1]
- Keep segregated from incompatible materials, particularly strong oxidizing agents.

First Aid Procedures

In the event of exposure, immediate and appropriate first aid is critical.

- Inhalation: Remove the individual to fresh air. If breathing becomes difficult, administer oxygen. If breathing ceases, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. If skin irritation develops or persists, seek medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it can be done safely. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the individual is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Disposal

- Accidental Release: In case of a spill, evacuate the area. Wearing full PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a suitable, sealed container for disposal.
- Disposal: All waste containing **2-Bromo-6-hydroxypyridine** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Toxicity Profile

Important Note: There is a lack of specific quantitative toxicological data, such as LD50 and LC50 values, for **2-Bromo-6-hydroxypyridine** in publicly available literature. The toxicological properties of this compound have not been fully investigated.[5] The information presented is based on GHS classifications and data from structurally similar compounds for hazard assessment by analogy.

Acute Toxicity

Based on its GHS classification, **2-Bromo-6-hydroxypyridine** is considered harmful if swallowed.[1][3] For the related compound, 2-bromopyridine, the oral LD50 in rats is 92 mg/kg, and the dermal LD50 in rabbits is 81.5 mg/kg, indicating significant toxicity.[6]

Irritation and Corrosivity

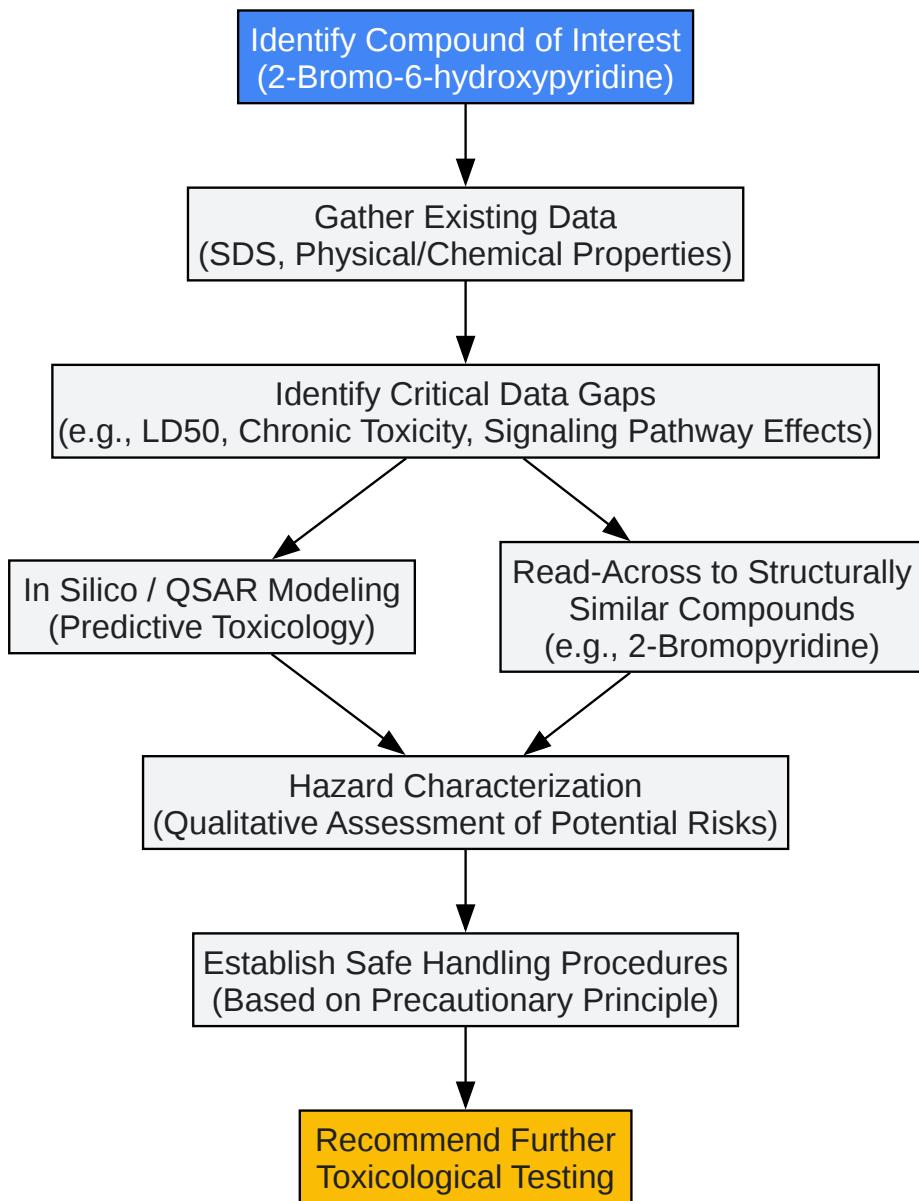
The compound is known to cause skin and serious eye irritation.[1][3] It may also cause respiratory irritation upon inhalation.[1][3]

Chronic Exposure, Carcinogenicity, and Mutagenicity

There is no available data on the long-term health effects of **2-Bromo-6-hydroxypyridine**, including its potential to cause cancer or genetic mutations.[5] For the related compound 2-bromo-6-ethoxypyridine, it is not classified as a human carcinogen by the International Agency for Research on Cancer (IARC).[5]

The following diagram outlines a logical workflow for assessing the toxicological risk of a chemical, like **2-Bromo-6-hydroxypyridine**, for which there is limited available data.

Toxicological Risk Assessment for a Compound with Limited Data

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Workflow for assessing toxicological risk with limited data.

Experimental Protocols

Synthesis of 2-Bromo-6-hydroxypyridine

A common laboratory-scale synthesis of **2-Bromo-6-hydroxypyridine** involves the reaction of 2,6-dibromopyridine with a strong base.^[2]

Materials:

- 2,6-dibromopyridine
- Potassium tert-butoxide
- tert-Butanol (redistilled)
- Chloroform
- 3N Hydrochloric acid
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate

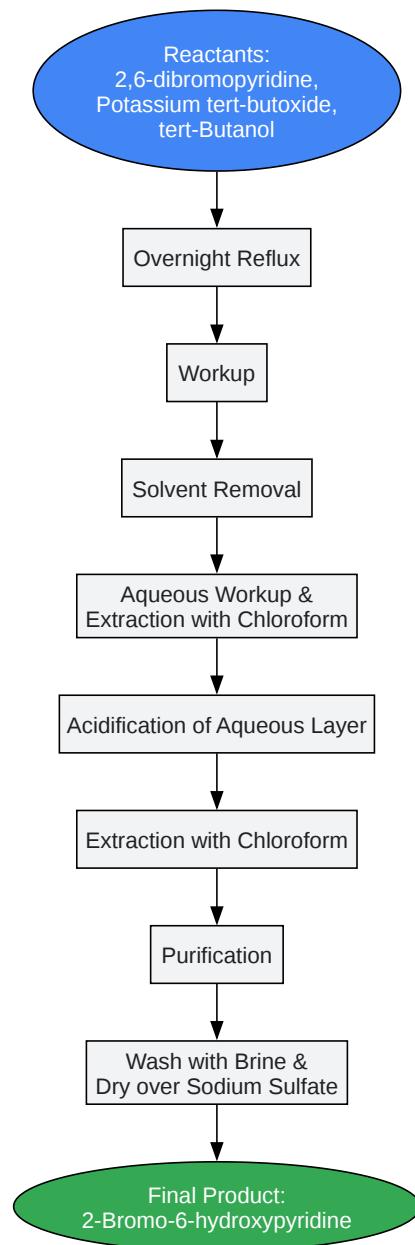
Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 2,6-dibromopyridine, potassium tert-butoxide, and tert-butanol.
- Heat the mixture to reflux and allow it to react overnight with stirring.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the tert-butanol under reduced pressure.
- To the resulting residue, carefully add an ice-water mixture.
- Extract the aqueous solution with chloroform to remove any unreacted 2,6-dibromopyridine.
- Acidify the aqueous layer to a pH of approximately 2-3 using 3N hydrochloric acid.
- Extract the acidified aqueous layer with chloroform.
- Combine the organic extracts from the previous step, wash with brine, and dry over anhydrous sodium sulfate.

- Filter the solution and concentrate the solvent under reduced pressure to obtain the **2-Bromo-6-hydroxypyridine** product.

The following diagram visualizes the synthesis workflow.

Synthesis Workflow for 2-Bromo-6-hydroxypyridine



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A visual representation of the synthesis workflow.

Biological Activity and Signaling Pathways

Currently, there is no specific information in the scientific literature detailing the biological activity or the impact of **2-Bromo-6-hydroxypyridine** on cellular signaling pathways. Pyridine derivatives are a well-established class of compounds in medicinal chemistry, with various analogs exhibiting a wide range of biological effects.^[7] For instance, some pyridine-containing compounds have been investigated for their potential as anti-malarial agents.^[7] The presence of the bromo and hydroxyl functional groups on the pyridine ring of **2-Bromo-6-hydroxypyridine** makes it a versatile intermediate for the synthesis of more complex molecules with potential therapeutic applications, particularly in areas such as central nervous system disorders and agrochemicals.^{[4][8]} Further research, including biological screening and mechanistic studies, is required to elucidate any specific biological activities and effects on signaling pathways.

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